

# safety data sheet and handling of n-Nonadecane-d40

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *n*-Nonadecane-d40

Cat. No.: B1645123

[Get Quote](#)

## An In-depth Technical Guide to n-Nonadecane-d40

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data, handling protocols, and technical information for **n-Nonadecane-d40** (Perdeuterated n-nonadecane), a crucial isotopically labeled compound in advanced research and analysis.

### Section 1: Safety Data Sheet (SDS) Summary

This section summarizes the key safety information for **n-Nonadecane-d40**. It is imperative to consult the full Safety Data Sheet from your supplier before handling this compound.

### Identification and Hazards

While comprehensive toxicological properties have not been fully investigated, **n-Nonadecane-d40** is not classified as a hazardous substance.<sup>[1][2]</sup> However, standard laboratory precautions should always be observed. It is intended for research and development use only.<sup>[1]</sup>

| Identifier         | Value  |
|--------------------|--|
| Chemical Name      | n-Nonadecane-d40   |
| Synonyms           | Nonadecane-d40, Perdeuterated nonadecane   |
| CAS Number         | 39756-36-0[1][3][4]  |
| Molecular Formula  | C <sub>19</sub> D <sub>40</sub> or CD <sub>3</sub> (CD <sub>2</sub> ) <sub>17</sub> CD <sub>3</sub> [1][5] |
| GHS Classification | Not classified as hazardous[2]   |

## First Aid Measures

Standard first aid protocols should be followed in case of exposure.[1]

| Exposure Route | First Aid Procedure   |
|----------------|---|
| Inhalation     | Move the person to fresh air. If breathing is difficult, provide artificial respiration.[1]                   |
| Skin Contact   | Wash the affected area with soap and plenty of water.[1]  |
| Eye Contact    | Flush eyes with water as a precautionary measure.[1]  |
| Ingestion      | Do not induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person.[1] |

## Firefighting and Accidental Release

| Measure                      | Protocol  |
|------------------------------|---|
| Suitable Extinguishing Media | Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]  |
| Firefighting PPE             | Wear a self-contained breathing apparatus if necessary.[1]  |
| Accidental Release           | Avoid dust formation. Sweep up the spilled material and place it in a suitable, closed container for disposal. Prevent the product from entering drains.[1] |

## Section 2: Physical and Chemical Properties

The physical and chemical data for **n-Nonadecane-d40** are crucial for its proper use in experimental setups. Data for its non-deuterated counterpart, n-Nonadecane, is often used as a reference.

| Property         | Value                   |
|------------------|-------------------------|
| Molecular Weight | 308.77 g/mol [1][3][5]  |
| Appearance       | White solid/wax[6]      |
| Melting Point    | 28-32 °C (lit.)[6][7]   |
| Boiling Point    | ~330 °C (lit.)[7][8][9] |
| Vapor Density    | 9.27 (vs. air)[1]       |
| Chemical Purity  | ≥98%[5]                 |

## Section 3: Handling, Storage, and Experimental Protocols

Proper handling and storage are vital to maintain the isotopic purity and stability of **n-Nonadecane-d40**. As a deuterated internal standard, its integrity is paramount for accurate quantitative analysis.

## Handling and Personal Protection

- Engineering Controls: Use in a well-ventilated area. Provide appropriate exhaust ventilation where dust may form.[\[1\]](#)
- Personal Protective Equipment (PPE):
  - Hand Protection: Wear appropriate chemical-resistant gloves. Gloves must be inspected before use and disposed of properly after.[\[1\]](#)
  - Eye Protection: Use safety glasses or goggles.
  - Respiratory Protection: Not typically required under normal conditions. If dust is generated, a NIOSH-approved N95 or P1 dust mask may be used.[\[1\]](#)
- Hygiene: Handle in accordance with good industrial hygiene and safety practices. Wash hands before breaks and at the end of the workday.[\[1\]](#)

## Storage Conditions

To prevent degradation and maintain isotopic purity, adhere to the following storage guidelines:

- Temperature: Store in a cool, dry, and well-ventilated place.[\[1\]](#) Long-term storage at -20°C is often recommended, though some suppliers state room temperature is acceptable.[\[5\]](#)[\[10\]](#)
- Atmosphere: Store under an inert gas like argon or nitrogen to prevent oxidation and moisture absorption.[\[1\]](#)[\[10\]](#) The compound is noted to be hygroscopic.[\[1\]](#)
- Container: Keep the container tightly closed.[\[1\]](#) For solutions, amber vials can protect against photodegradation.[\[10\]](#)
- Incompatibilities: Avoid strong oxidizing agents.[\[6\]](#)[\[11\]](#)

## Experimental Protocol: Use as an Internal Standard in GC-MS Analysis

**n-Nonadecane-d40** is primarily used as an internal standard (IS) for the quantification of analytes, such as its non-deuterated analog, in complex matrices. The workflow ensures

analytical precision and accuracy by correcting for variations during sample preparation and analysis.

Objective: To accurately quantify the concentration of a target analyte (e.g., n-Nonadecane) in a sample matrix.

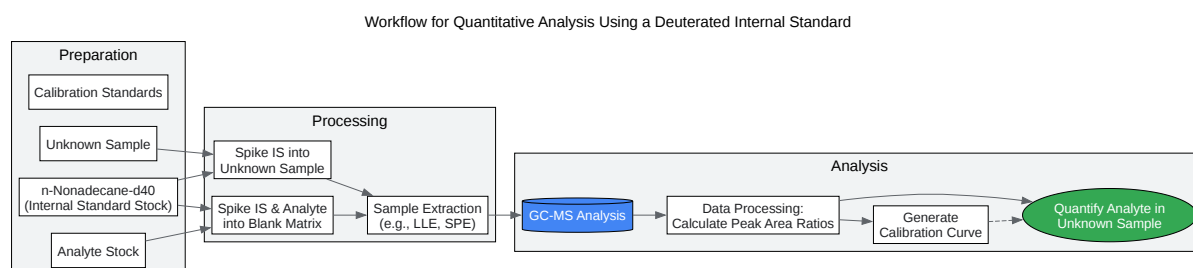
Methodology:

- Preparation of Stock Solutions:
  - Allow the container of neat **n-Nonadecane-d40** to equilibrate to room temperature before opening to prevent condensation.[\[10\]](#)
  - Accurately weigh a precise amount of the standard.
  - Dissolve it in a high-purity aprotic solvent (e.g., hexane, chloroform) using a Class A volumetric flask to create a concentrated stock solution.[\[10\]](#)[\[11\]](#)
- Preparation of Working Standard and Calibration Curve:
  - Create a series of calibration standards by spiking known amounts of the target analyte into blank matrix samples.
  - Add a fixed, known concentration of the **n-Nonadecane-d40** internal standard solution to each calibration standard and to the unknown samples.
- Sample Preparation (Extraction):
  - The specific extraction method (e.g., liquid-liquid extraction, solid-phase extraction) will depend on the sample matrix.
  - The crucial step is the addition of the **n-Nonadecane-d40** internal standard to the unknown sample before the extraction process begins. This ensures that any loss of analyte during preparation is mirrored by a proportional loss of the internal standard.
- GC-MS Analysis:
  - Inject the prepared samples and calibration standards into the GC-MS system.

- The gas chromatograph separates the analyte and the internal standard based on their retention times.
- The mass spectrometer detects and quantifies the ions specific to the analyte and the deuterated internal standard.
- Data Analysis:
  - For each injection, calculate the ratio of the peak area of the analyte to the peak area of the **n-Nonadecane-d40** internal standard.
  - Construct a calibration curve by plotting this response ratio against the known concentration of the analyte in the calibration standards.
  - Determine the concentration of the analyte in the unknown samples by interpolating their response ratios from the calibration curve.

## Section 4: Visualized Workflow

The following diagram illustrates the general workflow for using **n-Nonadecane-d40** as an internal standard in a quantitative analytical experiment.



[Click to download full resolution via product page](#)

Caption: Experimental workflow using **n-Nonadecane-d40** as an internal standard.

## Section 5: Stability and Reactivity

- Chemical Stability: The compound is stable under recommended storage conditions.[1]
- Reactivity: It is generally unreactive but may be incompatible with strong oxidizing agents like nitric acid.[6]
- Hazardous Decomposition: When heated sufficiently or ignited, it can produce carbon oxides (CO, CO<sub>2</sub>).[1][6]
- Hazardous Reactions: No hazardous polymerization or reactions are expected under normal processing.[12]

## Section 6: Toxicological and Ecological Information

- Toxicology: The chemical, physical, and toxicological properties have not been thoroughly investigated.[1] No acute toxicity information is available, and it is not listed as a carcinogen by IARC, NTP, ACGIH, or OSHA.[1][12]
- Ecotoxicity: It is not expected to be persistent, bioaccumulative, or toxic (PBT).[1] However, the product should not be allowed to enter drains or the natural environment without proper precautions.[1][2]
- Disposal: Surplus and non-recyclable solutions should be offered to a licensed disposal company in accordance with local regulations.[1]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemicalbook.com [chemicalbook.com]
- 2. cosmobiousa.com [cosmobiousa.com]
- 3. (~2~H\_40\_)Nonadecane | C19H40 | CID 16212982 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. n-Nonadecane-d40 | CAS 39756-36-0 | LGC Standards [lgcstandards.com]
- 5. ~~Nonadecane~~ Nonadecane (D<sub>40</sub>, 98%) - Cambridge Isotope Laboratories, DLM-1346-1 [isotope.com]
- 6. Nonadecane | C19H40 | CID 12401 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. N-NONADECANE-D40 | 39756-36-0 [chemicalbook.com]
- 8. nbinnno.com [nbinnno.com]
- 9. nbinnno.com [nbinnno.com]
- 10. benchchem.com [benchchem.com]
- 11. Page loading... [guidechem.com]
- 12. fishersci.com [fishersci.com]

- To cite this document: BenchChem. [safety data sheet and handling of n-Nonadecane-d40]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1645123#safety-data-sheet-and-handling-of-n-nonadecane-d40]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)